

Validating the ECE-1 Specificity of CGS35066: A Comparison Guide Utilizing Knockout Models

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Compound of Interest

Compound Name: CGS35066

Cat. No.: B1263228

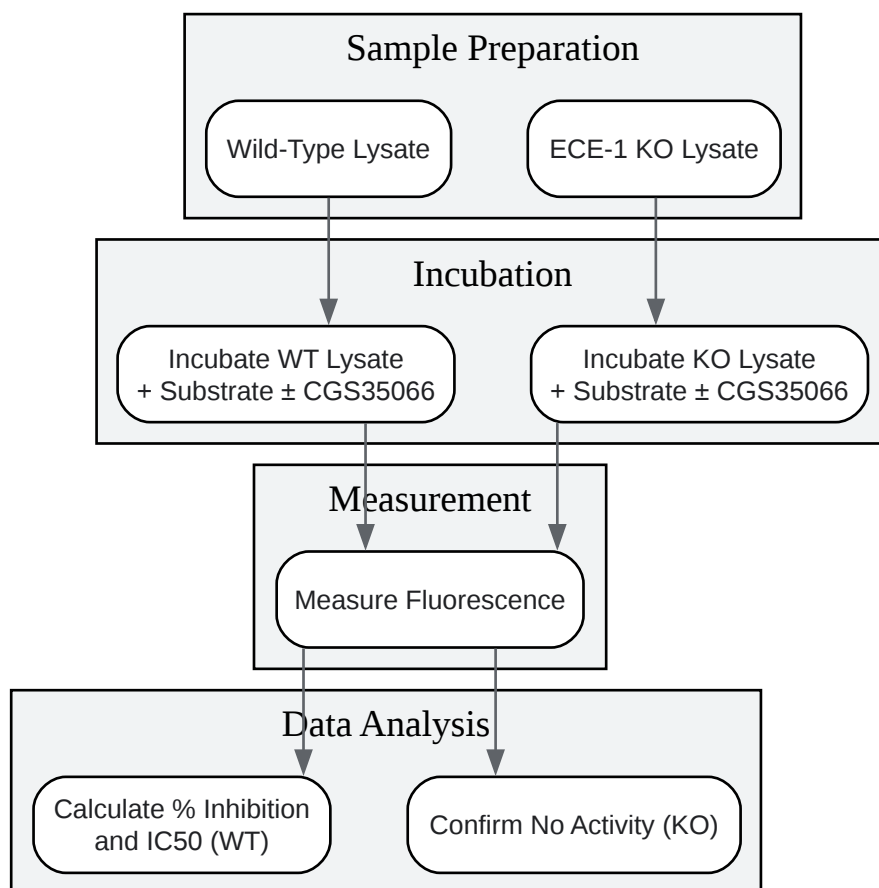
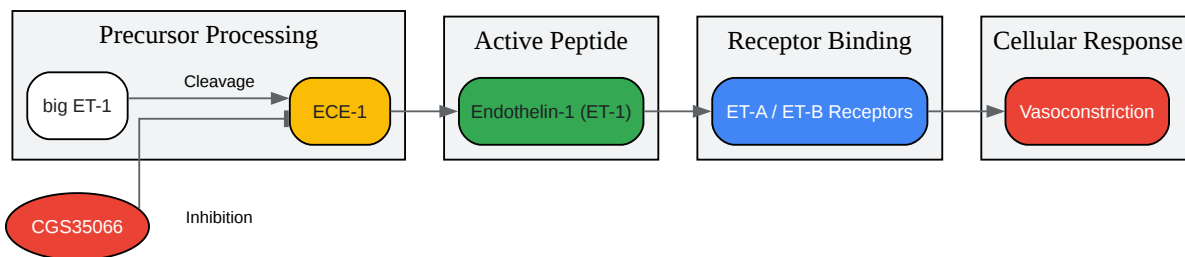
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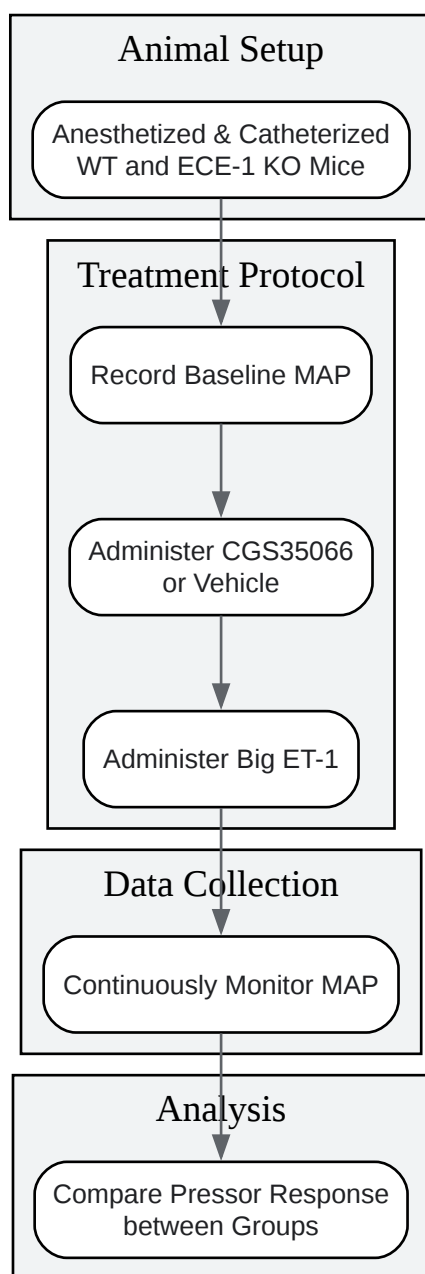
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for validating the specificity of the endothelin-converting enzyme-1 (ECE-1) inhibitor, **CGS35066**, using knockout models. By objectively comparing the anticipated effects of **CGS35066** in wild-type versus ECE-1 knockout systems, researchers can definitively establish its on-target activity. This document outlines the core signaling pathway, detailed experimental protocols, and expected quantitative outcomes.

The Endothelin Signaling Pathway and the Role of ECE-1

Endothelin-1 (ET-1), a potent vasoconstrictor, is synthesized from its inactive precursor, big endothelin-1 (big ET-1), through the catalytic action of ECE-1.^{[1][2]} ET-1 then binds to its receptors, ETA and ETB, on vascular smooth muscle cells, initiating a signaling cascade that leads to vasoconstriction.^[1] **CGS35066** is a potent and selective inhibitor of ECE-1, designed to block the conversion of big ET-1 to ET-1, thereby mitigating its vasoconstrictive effects.^{[2][3]}
^[4]





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References

- 1. Structure activity relationship of phosphoramidon derivatives for in vivo endothelin-converting-enzyme inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Disruption of ECE-1 and ECE-2 reveals a role for endothelin-converting enzyme-2 in murine cardiac development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A simple method for measurement of phosphoramidon-sensitive endothelin converting enzyme activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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